Spectroscopic Analysis of 3-Methoxypentane: A Technical Guide

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Compound of Interest

Compound Name:	*3-Methoxypentane*
CAS No.:	*36839-67-5*
Cat. No.:	*B3051894*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key spectroscopic data for **3-Methoxypentane** (CAS: 36839-67-5), a simple aliphatic ether. The information presented herein is essential for the structural elucidation, identification, and quality control of this compound in research and development settings. This document details predicted Nuclear Magnetic Resonance (NMR) data, characteristic Infrared (IR) absorption bands, and experimental Mass Spectrometry (MS) fragmentation patterns. Furthermore, standardized experimental protocols for each spectroscopic technique are provided to ensure reproducibility and accuracy in data acquisition.

Data Presentation

The spectroscopic data for **3-Methoxypentane** is summarized in the following tables for ease of reference and comparison.

Predicted ^{1}H Nuclear Magnetic Resonance (NMR) Spectroscopy Data

Disclaimer: The following ^{1}H NMR data is predicted using advanced computational algorithms and has not been experimentally verified. Predicted spectra are a valuable tool for spectral interpretation but may differ from experimental results.

Table 1: Predicted ^{1}H NMR Chemical Shifts and Splitting Patterns for **3-Methoxypentane**

Protons	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration
-OCH_3	3.25	Singlet (s)	3H
-OCH-	3.15	Quintet (quin)	1H
-CH_2-	1.50	Sextet (sxt)	4H
-CH_3	0.88	Triplet (t)	6H

Predicted ^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy Data

Disclaimer: The following ^{13}C NMR data is predicted using advanced computational algorithms and has not been experimentally verified. Predicted spectra are a valuable tool for spectral interpretation but may differ from experimental results.

Table 2: Predicted ^{13}C NMR Chemical Shifts for **3-Methoxypentane**

Carbon Atom	Predicted Chemical Shift (δ, ppm)
-OCH-	82.5
-OCH_3	56.0
-CH_2-	26.5
-CH_3	9.8

Infrared (IR) Spectroscopy Data

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The following table lists the characteristic infrared absorption bands expected for an aliphatic ether like **3-Methoxypentane**.[1][2][3][4][5]

Table 3: Characteristic IR Absorption Bands for **3-Methoxypentane**

Wavenumber (cm^{-1})	Intensity	Vibration	Functional Group
2960-2850	Strong	C-H Stretch	Alkane
1470-1450	Medium	C-H Bend	Alkane
1385-1375	Medium	C-H Bend	Alkane
1150-1085	Strong	C-O Stretch	Ether

Mass Spectrometry (MS) Data

The following data is derived from the electron ionization (EI) mass spectrum of **3-Methoxypentane** provided by the NIST Mass Spectrometry Data Center.[2]

Table 4: Key Fragments in the Mass Spectrum of **3-Methoxypentane**

m/z	Relative Intensity (%)	Proposed Fragment Ion
102	~5	$[C_6H_{14}O]^{+\cdot}$ (Molecular Ion)
73	100	$[C_4H_9O]^+$
57	~40	$[C_4H_9]^+$
45	~85	$[C_2H_5O]^+$
29	~50	$[C_2H_5]^+$

Experimental Protocols

The following are generalized experimental protocols for the acquisition of spectroscopic data for a liquid sample like **3-Methoxypentane**. Instrument-specific parameters may require optimization.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain ^{1}H and ^{13}C NMR spectra for the structural elucidation of **3-Methoxypentane**.

Methodology:

- Sample Preparation: Dissolve approximately 5-20 mg of **3-Methoxypentane** in 0.6-0.7 mL of a deuterated solvent (e.g., chloroform-d, $CDCl_3$). Add a small amount of an internal standard, such as tetramethylsilane (TMS), if the solvent does not contain a reference.
- Instrument Setup:
  - Insert the NMR tube into the spectrometer.
  - Lock the spectrometer onto the deuterium signal of the solvent.
  - Shim the magnetic field to achieve homogeneity and optimize the resolution.
- ^{1}H NMR Acquisition:
  - Select a standard one-pulse sequence.
  - Set the spectral width to cover the expected range of proton chemical shifts (e.g., 0-12 ppm).
  - Use a pulse angle of 30-45 degrees.
  - Set the relaxation delay to at least 1-2 seconds to allow for full relaxation of the protons.
  - Acquire a sufficient number of scans (typically 8-16) to achieve an adequate signal-to-noise ratio.
- ^{13}C NMR Acquisition:
  - Select a proton-decoupled pulse sequence.
  - Set the spectral width to cover the expected range of carbon chemical shifts (e.g., 0-220 ppm).

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- Use a pulse angle of 30-45 degrees.
- Set a relaxation delay of 2-5 seconds.
- Acquire a larger number of scans (e.g., 128 or more) due to the low natural abundance of ^{13}C.

- Data Processing:
  - Apply Fourier transformation to the acquired Free Induction Decay (FID).
  - Phase the spectrum to obtain pure absorption peaks.
  - Reference the spectrum to the internal standard (TMS at 0 ppm) or the residual solvent peak.
  - Integrate the signals in the ^{1}H NMR spectrum.
  - Perform baseline correction.

Infrared (IR) Spectroscopy

Objective: To identify the functional groups present in **3-Methoxypentane**.

Methodology:

- Sample Preparation (Attenuated Total Reflectance - ATR):
  - Ensure the ATR crystal is clean.
  - Place a small drop of liquid **3-Methoxypentane** directly onto the crystal.
- Instrument Setup:
  - Run a background scan with the clean, empty ATR accessory. This will be subtracted from the sample spectrum.
- Data Acquisition:

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- Acquire the sample spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- The typical spectral range is 4000-400 cm^{-1}.

- Data Processing:
  - The software will automatically perform the background subtraction.
  - Identify and label the major absorption peaks.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of **3-Methoxypentane**.

Methodology:

- Sample Introduction:
  - For a volatile liquid like **3-Methoxypentane**, a direct insertion probe or injection into a gas chromatograph (GC-MS) can be used.
  - If using GC-MS, dissolve a small amount of the sample in a volatile solvent (e.g., dichloromethane or hexane).
- Ionization (Electron Ionization - EI):
  - The sample molecules are bombarded with a high-energy electron beam (typically 70 eV) in the ion source.
- Mass Analysis:
  - The resulting positively charged ions (molecular ion and fragment ions) are accelerated into the mass analyzer (e.g., a quadrupole).
  - The mass analyzer separates the ions based on their mass-to-charge ratio (m/z).
- Detection:

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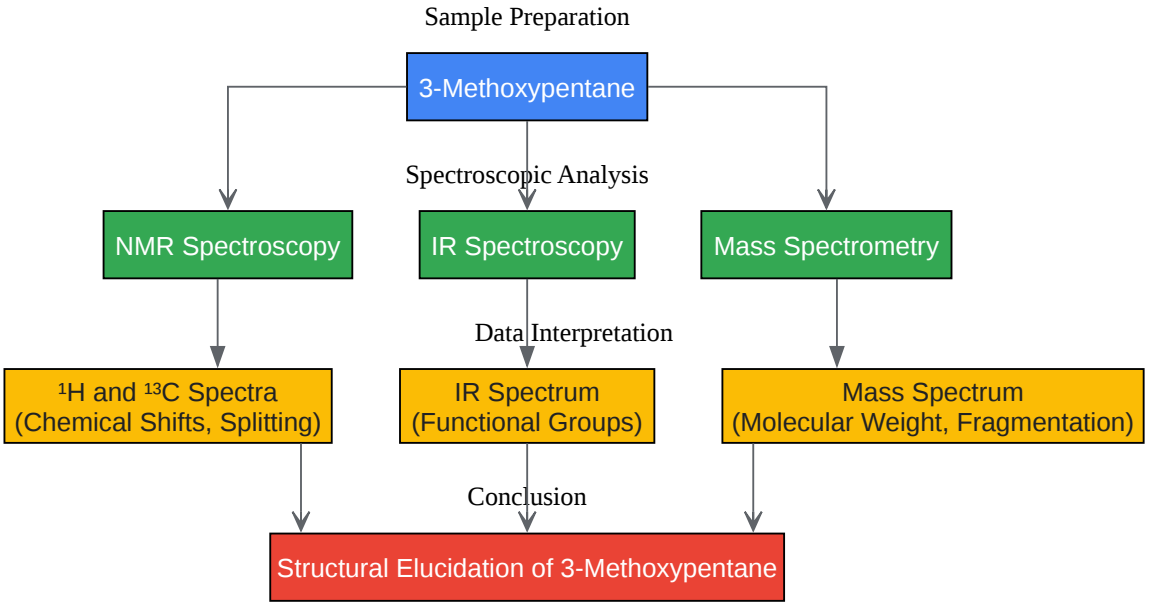
- The separated ions are detected, and their abundance is recorded.

- Data Processing:
  - A mass spectrum is generated, plotting the relative abundance of ions versus their m/z values.
  - Identify the molecular ion peak and the major fragment peaks.

Visualization of Spectroscopic Logic and Fragmentation

The following diagrams, generated using the DOT language, illustrate key logical relationships in the spectroscopic analysis of **3-Methoxypentane**.



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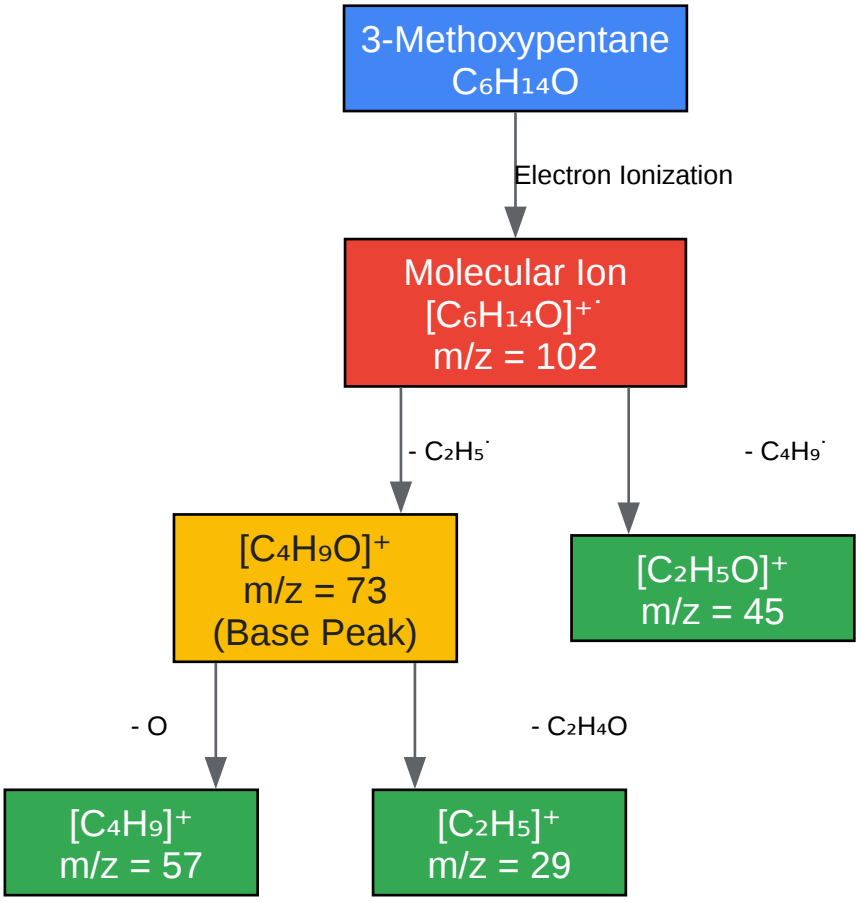
Caption: Workflow for the spectroscopic analysis of **3-Methoxypentane**.



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Caption: Proposed fragmentation pathway for **3-Methoxypentane** in EI-MS.

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